

Technical Support Center: Preventing N-nitroso-enalapril Formation

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Compound of Interest

Compound Name: *N-nitroso-enalapril*

CAS No.: 2994317-06-3

Cat. No.: B16334061

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals to prevent the formation of **N-nitroso-enalapril** during drug manufacturing.

Troubleshooting Guide

This guide addresses specific issues that may be encountered during experiments aimed at preventing **N-nitroso-enalapril** formation.

Issue	Potential Cause	Recommended Action
High levels of N-nitroso-enalapril detected in the final product despite process controls.	Presence of high nitrite levels in excipients. Nitrite impurities in common excipients are a primary source of nitrosating agents.	1. Test all excipients for nitrite content using a validated analytical method (see Experimental Protocols section). 2. Qualify excipient suppliers and establish specifications for maximum allowable nitrite levels. 3. Consider using excipients with known low nitrite content.
Inadequate pH control during manufacturing. Acidic conditions significantly accelerate the rate of nitrosation.	1. Monitor and maintain the pH of the drug product formulation in a neutral to basic range. The optimal pH for enalapril stability is around 3.0, however, this acidic pH is also favorable for nitrosation. Therefore, a balance must be struck. ^[1] 2. Incorporate buffering agents to maintain a consistent pH throughout the manufacturing process and during storage.	

Ineffective antioxidant concentration. The concentration of the antioxidant may not be sufficient to scavenge all available nitrosating agents.	1. Increase the concentration of the antioxidant. Studies have shown that antioxidants at approximately 1 wt% can inhibit nitrosamine formation by over 80%. ^{[2][3][4]} 2. Evaluate the efficacy of different antioxidants. Ascorbic acid and α -tocopherol are effective, but their performance can vary depending on the formulation matrix.	
Inconsistent results in N-nitroso-enalapril levels across different batches.	Variability in raw material quality. Inconsistent levels of nitrite impurities in different batches of the same excipient from the same or different suppliers.	1. Implement a robust raw material qualification program. Test each batch of incoming excipients for nitrite levels. 2. Work with suppliers to ensure consistent quality and tight control over nitrite impurities.
Fluctuations in environmental conditions during manufacturing and storage. High temperature and humidity can promote the formation of N-nitroso-enalapril.	1. Maintain strict control over temperature and relative humidity (RH) in manufacturing and storage areas. 2. Package the final drug product in materials with low moisture permeability.	
N-nitroso-enalapril formation detected during stability studies.	Degradation of enalapril or excipients over time, releasing reactive species.	1. Incorporate an effective antioxidant in the formulation to scavenge nitrosating agents that may form during storage. 2. Conduct long-term stability studies under various temperature and humidity conditions to assess the potential for N-nitroso-enalapril

formation over the product's shelf life.

Frequently Asked Questions (FAQs)

1. What is **N-nitroso-enalapril** and why is it a concern?

N-nitroso-enalapril is a nitrosamine impurity that can form during the manufacturing or storage of enalapril-containing drug products.[5] Nitrosamines are classified as probable human carcinogens, and their presence in pharmaceuticals is strictly regulated by health authorities like the FDA and EMA.

2. How is **N-nitroso-enalapril** formed?

N-nitroso-enalapril is formed through a chemical reaction between the secondary amine group in the enalapril molecule and a nitrosating agent.[5] This reaction is typically accelerated by acidic conditions, heat, and moisture.[5]

3. What are the primary sources of nitrosating agents in drug manufacturing?

The most common source of nitrosating agents is nitrite impurities present in raw materials, particularly excipients.[6] Nitrites can react with the secondary amine of enalapril to form **N-nitroso-enalapril**.

4. How can the formation of **N-nitroso-enalapril** be prevented?

Several strategies can be employed to prevent the formation of **N-nitroso-enalapril**:

- **Control of Raw Materials:** Sourcing and using excipients with very low levels of nitrite impurities.
- **Process Control:** Maintaining a neutral to slightly basic pH during the manufacturing process and controlling temperature and humidity.
- **Use of Inhibitors:** Incorporating antioxidants, also known as nitrosamine scavengers, into the formulation.

5. Which antioxidants are effective in preventing **N-nitroso-enalapril** formation?

Ascorbic acid (Vitamin C) and α -tocopherol (Vitamin E) have been shown to be effective inhibitors of nitrosamine formation.^{[3][4]} They act by scavenging nitrosating agents, thereby preventing them from reacting with enalapril.

6. What is the acceptable limit for **N-nitroso-enalapril** in drug products?

Regulatory agencies have set strict limits for nitrosamine impurities in pharmaceuticals. The acceptable intake (AI) limit for **N-nitroso-enalapril** is set by the FDA. It is crucial to consult the latest regulatory guidelines for the specific limit.

Data Presentation

Table 1: Efficacy of Antioxidants in Inhibiting Nitrosamine Formation

Antioxidant	Concentration (wt%)	Inhibition of Nitrosamine Formation
Ascorbic Acid	~1.0	>80% ^{[2][3][4]}
Sodium Ascorbate	~1.0	>80% ^[2]
α -Tocopherol	~1.0	>80% ^{[2][3]}
Caffeic Acid	~1.0	>80% ^[2]
Ferulic Acid	~1.0	>80% ^[2]

Table 2: Impact of pH on Enalapril Degradation

Condition	% Enalapril Remaining	Primary Degradation Products
0.1 N Hydrochloric Acid (24h)	80.4%	Enalaprilat, Diketopiperazine[7][8]
Water (24h)	95.2%	Enalaprilat, Diketopiperazine[7][8]
0.1 N Sodium Hydroxide (30 min)	7.5%	Enalaprilat[7][8]

Experimental Protocols

1. Protocol for Quantification of **N-nitroso-enalapril** by LC-MS/MS

This protocol provides a general framework. Specific parameters should be optimized and validated for your specific product and equipment.

- Instrumentation: A high-performance liquid chromatography (HPLC) system coupled with a tandem mass spectrometer (MS/MS).
- Sample Preparation:
 - Accurately weigh and crush a representative number of tablets.
 - Dissolve the powdered tablets in a suitable solvent (e.g., methanol/water mixture).
 - Vortex and sonicate to ensure complete dissolution.
 - Centrifuge the solution to pelletize insoluble excipients.
 - Filter the supernatant through a 0.22 µm filter.
 - The final concentration should be adjusted to fall within the calibration curve range.
- Chromatographic Conditions:
 - Column: A suitable C18 or equivalent reversed-phase column.

- Mobile Phase: A gradient of water with 0.1% formic acid (A) and methanol or acetonitrile with 0.1% formic acid (B).
- Flow Rate: Typically 0.3-0.5 mL/min.
- Column Temperature: 40°C.
- Mass Spectrometry Conditions:
 - Ionization Mode: Positive electrospray ionization (ESI+).
 - MRM Transitions: Monitor for specific precursor-to-product ion transitions for **N-nitroso-enalapril** and an appropriate internal standard.
- Quantification: Create a calibration curve using certified reference standards of **N-nitroso-enalapril**.

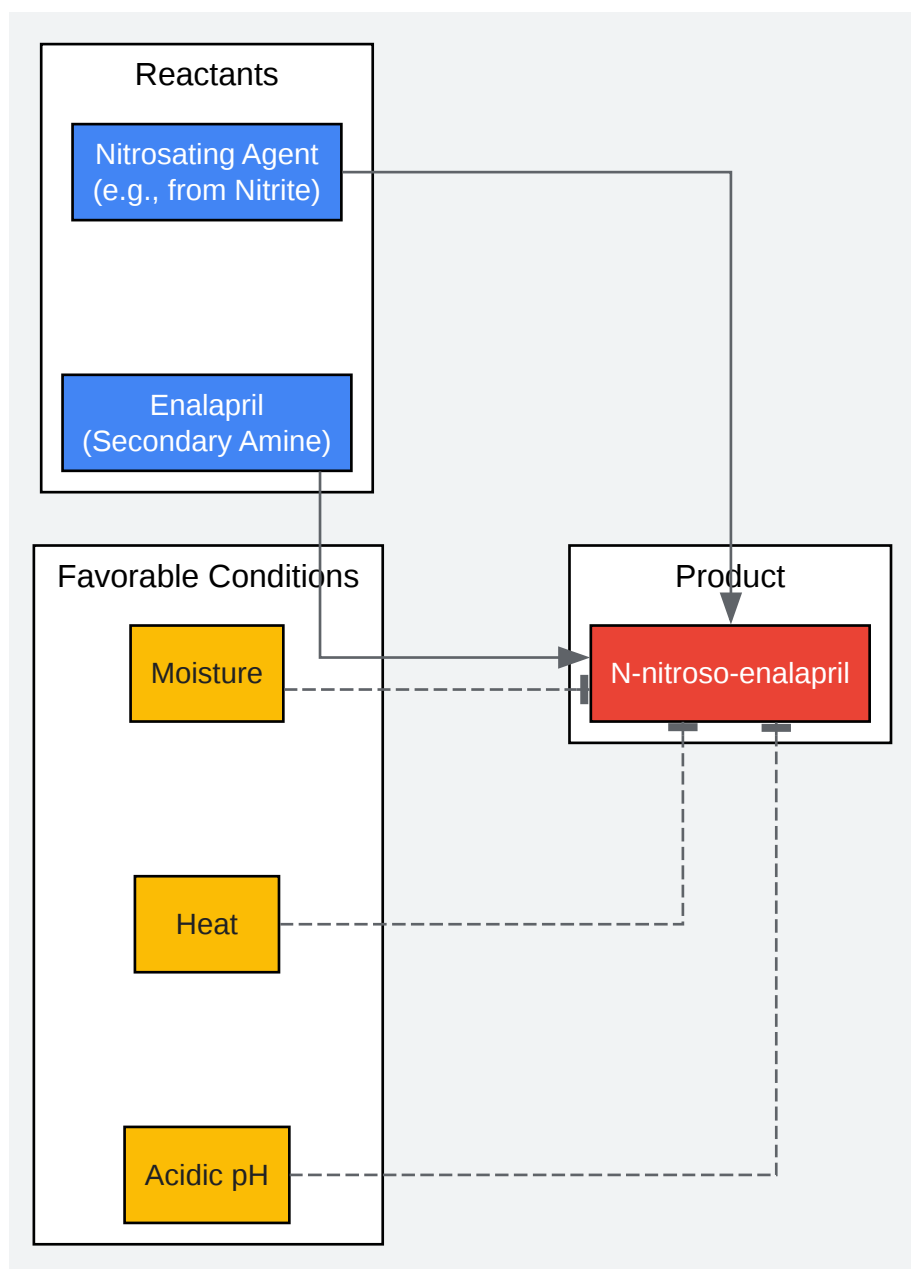
2. Protocol for Determination of Nitrite in Excipients (Griess Test)

The Griess test is a colorimetric method for the determination of nitrite.

- Principle: The Griess reagent reacts with nitrite in an acidic medium to form a pink-colored azo dye. The intensity of the color is proportional to the nitrite concentration and is measured spectrophotometrically.
- Reagents:
 - Griess Reagent: A solution containing sulfanilamide and N-(1-naphthyl)ethylenediamine dihydrochloride in an acidic buffer.
 - Nitrite Standard Solutions: A series of solutions with known nitrite concentrations.
- Procedure:
 - Sample Preparation: Extract a known weight of the excipient with deionized water. Vortex and sonicate to dissolve the nitrite. Centrifuge and filter the solution.
 - Reaction: Add the Griess reagent to the sample extract and the standard solutions.

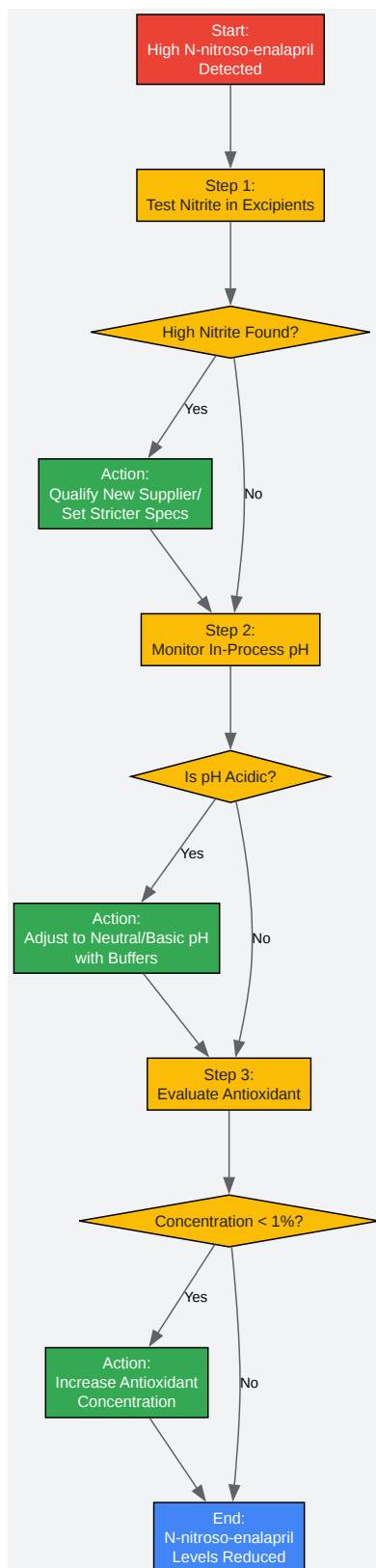
- Incubation: Allow the reaction to proceed for a specified time at room temperature.
- Measurement: Measure the absorbance of the solutions at approximately 540 nm using a spectrophotometer.
- Quantification: Construct a calibration curve from the standard solutions and determine the nitrite concentration in the sample.

Visualizations



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Caption: Formation pathway of **N-nitroso-enalapril**.



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Caption: Troubleshooting workflow for high **N-nitroso-enalapril** levels.

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